

An In-depth Technical Guide to Myristoleyl Arachidate: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Myristoleyl arachidate*

Cat. No.: *B15600985*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **Myristoleyl arachidate**, a wax ester of significant interest in various scientific and industrial fields, including cosmetics and pharmaceuticals. This document will delve into its chemical structure, physicochemical properties, synthesis, and analytical methods, with a particular focus on its applications in research and drug development.

It is important to clarify the nomenclature at the outset. The term "Myristoleyl" implies an unsaturated C14 fatty alcohol component (from myristoleic acid), while "Myristyl" refers to the saturated C14 fatty alcohol (from myristic acid). The preponderance of available chemical data corresponds to the saturated form, Myristyl arachidate. Therefore, this guide will focus on this compound. Myristyl arachidate is the ester of myristyl alcohol and arachidic acid.

Myristyl arachidate is chemically known as tetradecyl icosanoate. Its structure consists of a 20-carbon saturated fatty acid (arachidic acid) ester-linked to a 14-carbon saturated fatty alcohol (myristyl alcohol).

Chemical Structure:

- To cite this document: BenchChem. [An In-depth Technical Guide to Myristoleyl Arachidate: Chemical Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15600985#myristoleyl-arachidate-chemical-structure-and-formula>]

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